

# Unveiling the Science: A Comparative Guide to Estratetraenol's Pheromonal Claims

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## Compound of Interest

Compound Name: *ESTRATETRAENOL*

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A Critical Examination of the Bioassay-Led Evidence for **Estratetraenol** and a Comparison with Other Putative Human Pheromones

For decades, the existence and function of human pheromones have been a subject of intense scientific scrutiny and public fascination. Among the candidate molecules, **estratetraenol** (EST), a steroid found in the urine of pregnant women, has been a recurring focus of research, with claims of its ability to influence mood, perception, and sexual cognition in humans. This guide provides a comprehensive comparison of the scientific evidence supporting the pheromonal claims of **estratetraenol**, with a particular focus on robust, bioassay-led data. It is intended for researchers, scientists, and drug development professionals seeking an objective evaluation of the current state of human pheromone research.

The central thesis of this guide is the critical need for rigorous, replicable, and contextually relevant bioassays to substantiate any claims of pheromonal activity. While intriguing findings have emerged, the field has been marked by inconsistent results and a lack of standardized experimental protocols.<sup>[1][2][3]</sup> This document aims to collate the available quantitative data, detail the experimental methodologies employed, and visually represent the proposed mechanisms and workflows to facilitate a clearer understanding of the strengths and weaknesses of the current body of evidence.

## Comparative Analysis of Behavioral and Physiological Effects

The following tables summarize the key quantitative findings from studies investigating the effects of **estratetraenol** and, for comparison, androstadienone, a putative male pheromone.

Table 1: Effects on Mood and Affect

Study	Compound	Participants	Key Quantitative Findings	Conclusion
Jacob & McClintock (2000)[4][5][6]	Estratetraenol (EST) & Androstadienone (AND)	10 men, 10 women	Women: Both EST and AND increased positive stimulated mood state. Men: Both EST and AND decreased positive stimulated mood state. (Specific mood scale scores and p-values not readily available in abstract)	Both steroids modulate emotional states in a sex-specific manner.
Bensafi et al. (2003)	Estratetraenol (EST)	Men and women	No significant effect on mood in a neutral context.	Failed to replicate the mood effects reported by Jacob & McClintock (2000).
Bensafi et al. (2004)[7][8]	Estratetraenol (EST) & Androstadienone (AND)	72 participants	Sexually Arousing Context: Both EST and AND increased self-reported sexual arousal ( $p < 0.029$ ). Sad Context (Women): AND	Effects of these compounds on mood are context-dependent.

				maintained positive mood ( $p < 0.050$ ). Sad Context (Men): AND increased negative mood ( $p < 0.031$ ).
Lundström & Olsson (2005)[9]	Androstadienone (AND)	37 women	Positive mood effects were only observed when a male experimenter conducted the testing.	The social context is a critical factor in the mood effects of androstadienone.

Table 2: Effects on Social Cognition and Behavior

Study	Compound	Participants	Task	Key Quantitative Findings	Conclusion
Zhou et al. (2014)[1]	Estratetraenol (EST) & Androstadienone (AND)	Heterosexual and homosexual men and women	Gender perception from point-light walkers	Heterosexual Men: EST biased perception towards "feminine" (approx. 8% change). Heterosexual Women: AND biased perception towards "masculine".	EST and AND may act as chemosensory cues for gender.
Oren et al. (2019)[10]	Estratetraenol (EST)	Men	Social cognition and emotional reaction to touch	Experiment 1: Improved accuracy in the Interpersonal Perception Task, particularly in the "Intimacy" category. Experiment 2: Stronger emotional reaction to images of romantic touch.	EST may enhance men's social cognition in sexually relevant situations.

Wu et al. (2022)[11] [12][13][14] [15]	Estratetraeno I (EST)	76 heterosexual men	Sexual delay discounting task	Increased preference for larger, later sexual rewards. No significant effect on impulsivity.	EST may increase sexual motivation in men.
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Table 3: Neurophysiological Effects

Study	Compound	Participants	Method	Key Quantitative Findings	Conclusion
Savic et al. (2001)[16] [17]	Estratetraenol (EST) & Androstadienone (AND)	Heterosexual men and women	PET	Men smelling EST: Activation of the paraventricular and dorsomedial nuclei of the hypothalamus. Women smelling AND: Activation of the preoptic and ventromedial nuclei of the hypothalamus.	Sex-specific hypothalamic activation patterns suggest a physiological substrate for differentiated behavioral responses.
Sobel et al. (1999)[18]	Odorants	Not specified	fMRI	Odorant-induced activation in various olfactory cortical areas. (Specific data for EST not detailed in the provided context)	Provides a basis for understanding the neural processing of olfactory stimuli.

Monti-Bloch & Grosser (1991)	Estratetraeno		Men and women	Electrovomer ogram (EVG)	Sex-specific increases in the electrical potential of the vomeronasal organ (VNO) epithelium.	Suggests a functional human VNO that responds to these steroids. (This finding is highly controversial)
	I (EST) & Androstadien one (AND)					

## Experimental Protocols: A Closer Look at the Methodologies

The lack of standardized protocols is a significant challenge in human pheromone research. Below are detailed methodologies from some of the key studies cited, highlighting the variations in experimental design.

### Study Protocol: Jacob & McClintock (2000) - Mood Effects

- Participants: 10 healthy men and 10 healthy women.
- Design: A within-subjects, double-blind, placebo-controlled experiment.
- Stimulus Administration: 2.4 µg of **estratetraenol** or androstadienone, or a control solution (propylene glycol), was applied under the nose and on the neck of the participants.[\[5\]](#)
- Data Collection: Participants completed a series of standard psychological tests to assess mood and emotional state before and after exposure to the compounds.
- Key Measures: The Profile of Mood States (POMS) questionnaire was likely used to assess dimensions of mood such as tension, depression, anger, vigor, fatigue, and confusion.

### Study Protocol: Zhou et al. (2014) - Gender Perception



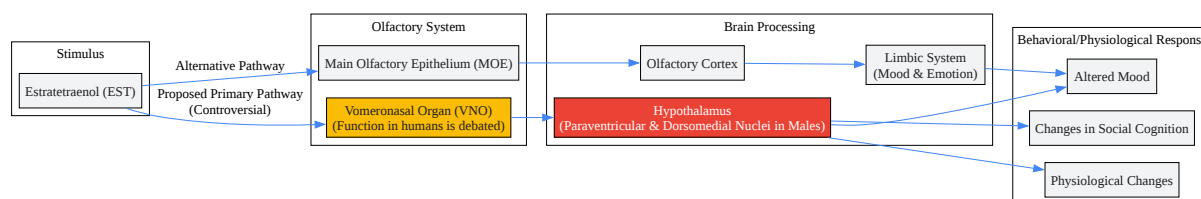
- Participants: Heterosexual and homosexual men and women.
- Design: A within-subjects, double-blind, placebo-controlled experiment.
- Stimulus Administration: Participants were exposed to either **estratetraenol**, androstadienone, or a control solution while performing the experimental task. The compounds were dissolved in a carrier solution and presented via olfactometers or cotton swabs under the nose.
- Task: Participants viewed point-light walkers (PLWs), which are animations of a walking person represented only by dots on the major joints. The gaits of the PLWs were digitally morphed to create a continuum from masculine to feminine. Participants had to classify the gender of each PLW.
- Data Analysis: The percentage of "masculine" or "feminine" responses was calculated for each condition and compared between the steroid and control exposures.

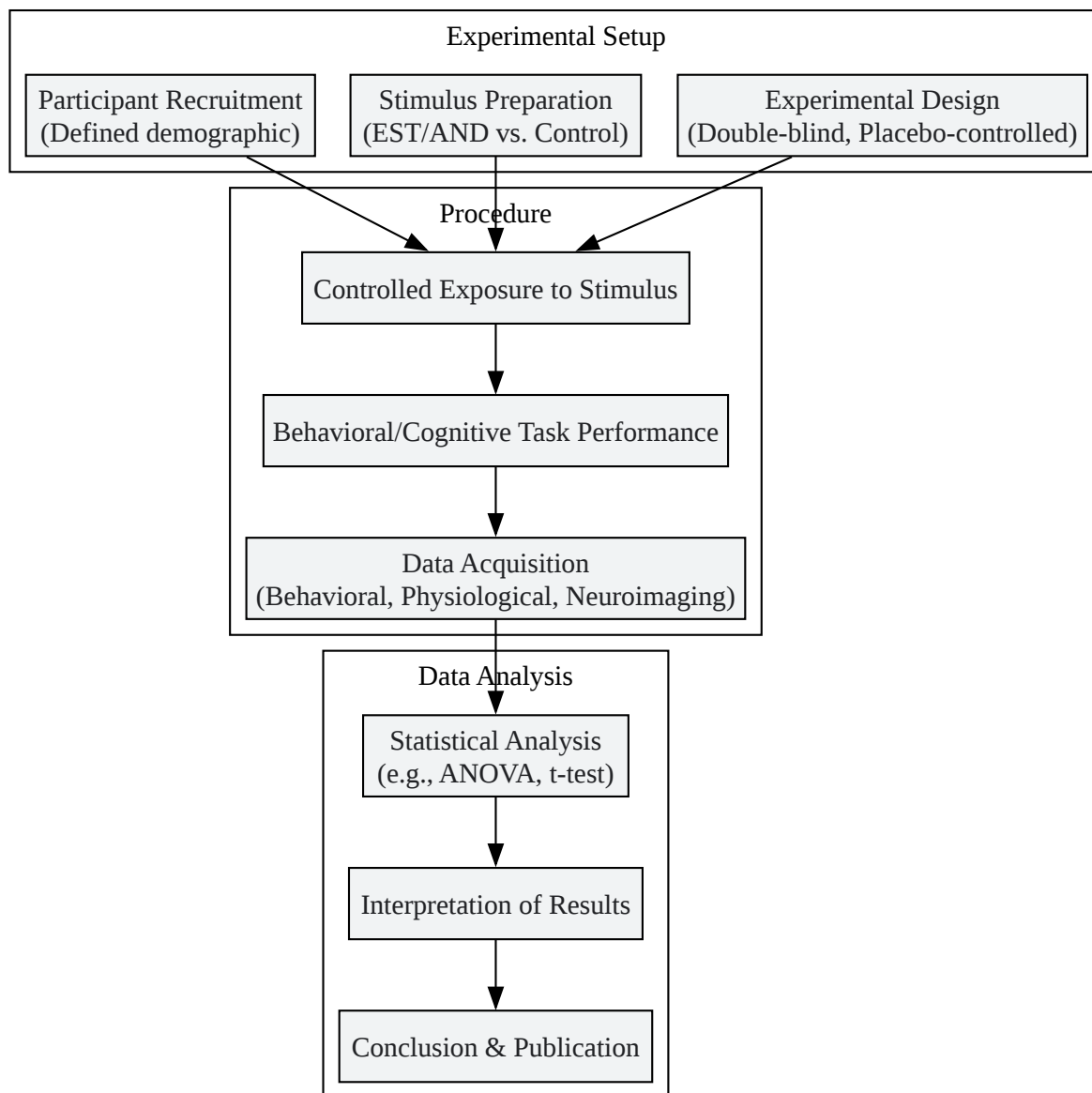
## Study Protocol: Savic et al. (2001) - Brain Activation

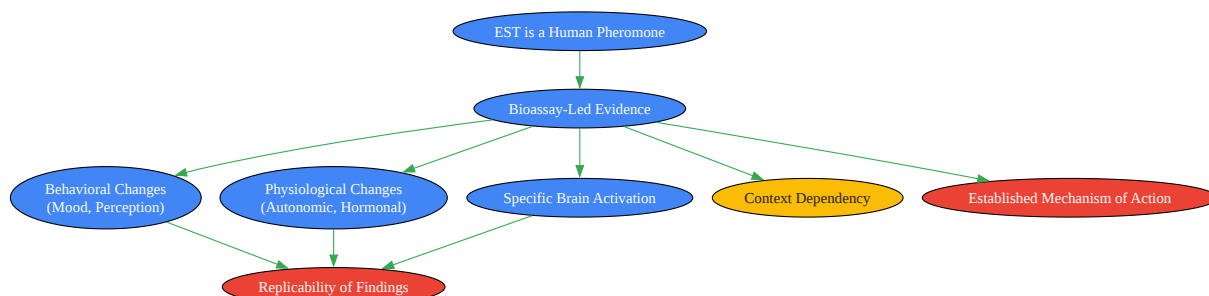
- Participants: Healthy, right-handed, heterosexual men and women.
- Design: A study using Positron Emission Tomography (PET) to measure regional cerebral blood flow (rCBF) as an indicator of brain activity.
- Stimulus Administration: Crystalline forms of **estratetraenol** and androstadienone were presented to participants to smell. Control stimuli (e.g., common odors) were also used.
- Data Acquisition: PET scans were acquired while participants were smelling the different compounds.
- Data Analysis: Statistical parametric mapping (SPM) was used to identify brain regions showing significant changes in rCBF in response to the steroids compared to the control stimuli. The analysis focused on identifying sex-specific patterns of activation, particularly in the hypothalamus.

## Visualizing the Pathways and Processes

To better understand the proposed mechanisms and experimental workflows, the following diagrams have been generated using the DOT language.







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## References

- 1. Chemosensory communication of gender through two human steroids in a sexually dimorphic manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. alittlelab.com [alittlelab.com]
- 3. Context-dependent effects of steroid chemosignals on human physiology and mood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Psychological state and mood effects of steroidal chemosignals in women and men - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. McClintock discovers two odorless chemical signals influence mood [chronicle.uchicago.edu]

- 6. [deepdyve.com](https://deepdyve.com) [[deepdyve.com](https://deepdyve.com)]
- 7. [bpl.studentorg.berkeley.edu](https://bpl.studentorg.berkeley.edu) [[bpl.studentorg.berkeley.edu](https://bpl.studentorg.berkeley.edu)]
- 8. [bpl.studentorg.berkeley.edu](https://bpl.studentorg.berkeley.edu) [[bpl.studentorg.berkeley.edu](https://bpl.studentorg.berkeley.edu)]
- 9. Subthreshold amounts of social odorant affect mood, but not behavior, in heterosexual women when tested by a male, but not a female, experimenter - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. A scent of romance: human putative pheromone affects men's sexual cognition - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 11. Estratetraenol increases preference for large sexual reward but not impulsivity among heterosexual males - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [ira.lib.polyu.edu.hk](https://ira.lib.polyu.edu.hk) [[ira.lib.polyu.edu.hk](https://ira.lib.polyu.edu.hk)]
- 13. [research.polyu.edu.hk](https://research.polyu.edu.hk) [[research.polyu.edu.hk](https://research.polyu.edu.hk)]
- 14. [ovid.com](https://ovid.com) [[ovid.com](https://ovid.com)]
- 15. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 16. [zhouw.psych.ac.cn](https://zhouw.psych.ac.cn) [[zhouw.psych.ac.cn](https://zhouw.psych.ac.cn)]
- 17. Smelling of odorous sex hormone-like compounds causes sex-differentiated hypothalamic activations in humans - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. Characterizing functional pathways of the human olfactory system | eLife [[elifesciences.org](https://elifesciences.org)]
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